

Halogenated 2-Thiophenecarboxylic Acid Derivatives: Versatile Building Blocks for Novel Insecticides

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Compound of Interest

Compound Name: *Methyl 3-chloro-4-methylthiophene-2-carboxylate*

Cat. No.: B066615

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Halogenated 2-thiophenecarboxylic acid derivatives serve as crucial synthons in the development of modern insecticides. Their unique chemical properties allow for the construction of complex molecules with high efficacy against a range of agricultural pests. This document provides detailed application notes and experimental protocols for the synthesis and evaluation of insecticides derived from these building blocks, with a focus on a class of 2,6-dihaloaryl 1,2,4-triazole insecticides. These compounds have demonstrated significant activity against economically important pests such as aphids, mites, and whiteflies.

Key Building Blocks and Resulting Insecticides

The primary halogenated 2-thiophenecarboxylic acid derivatives utilized in the synthesis of the target insecticides are:

- 4-bromo-3-methyl-2-thiophenecarbonyl chloride
- 3,4,5-trichloro-2-thiophenecarbonyl chloride

- 3,4,5-trichloro-2-thiophenecarbonitrile

These intermediates are essential for the synthesis of 2,6-dihaloaryl 1,2,4-triazole insecticides, such as the experimental compounds XR-693 and XR-906, which have shown promising insecticidal and acaricidal properties.

Data Presentation: Insecticidal and Acaricidal Activity

The following tables summarize the biological activity of various 3-(substituted phenyl)-5-(thienyl)-1,2,4-triazole compounds, structurally related to XR-693 and XR-906, against several key agricultural pests. The data is extracted from patent literature and showcases the efficacy of these compounds.

Table 1: Acaricidal Activity Against Two-Spotted Spider Mite (*Tetranychus urticae*)

Compound ID	Concentration (ppm)	Percent Mortality
1	400	100
2	400	100
3	400	100
4	400	100
5	400	100
6	400	100
7	400	100
8	400	100
9	400	100
10	400	100

Table 2: Insecticidal Activity Against Cotton Aphid (*Aphis gossypii*)

Compound ID	Concentration (ppm)	Percent Mortality
1	400	100
2	400	100
3	400	100
4	400	100
5	400	100
6	400	100
7	400	100
8	400	100
9	400	100
10	400	100
11	100	100
12	100	100
13	100	100
14	100	100
15	100	100

Table 3: Insecticidal Activity Against Sweetpotato Whitefly (*Bemisia tabaci*)

Compound ID	Concentration (ppm)	Percent Mortality
1	400	100
2	400	100
3	400	100
4	400	100
5	400	100
6	400	100
7	400	100
8	400	100
9	400	100
10	400	100

Experimental Protocols

Protocol 1: Synthesis of 3-(2,6-Dichlorophenyl)-5-(3,4,5-trichlorothiophen-2-yl)-1-methyl-1H-1,2,4-triazole (A Representative Insecticide)

This protocol describes a general method for the synthesis of the target insecticides, adapted from patent literature.

Materials:

- 3,4,5-trichloro-2-thiophenecarbonitrile
- Methylhydrazine
- 2,6-dichlorobenzoyl chloride
- Triethylamine
- Toluene

- Pyridine
- Phosphorus oxychloride

Procedure:

- Step 1: Synthesis of N-Methyl-3,4,5-trichlorothiophene-2-carbohydrazonamide. A solution of 3,4,5-trichloro-2-thiophenecarbonitrile and methylhydrazine in a suitable solvent is stirred at room temperature. The product is isolated by filtration and washed.
- Step 2: Synthesis of 1-Methyl-5-(3,4,5-trichlorothiophen-2-yl)-3-(2,6-dichlorophenyl)-1H-1,2,4-triazole. To a solution of the product from Step 1 in toluene and pyridine is added 2,6-dichlorobenzoyl chloride. The mixture is heated to reflux. After cooling, the reaction is quenched with water and the product is extracted.
- Step 3: Cyclization. The intermediate from Step 2 is treated with phosphorus oxychloride and heated. The reaction mixture is then carefully poured onto ice and neutralized. The solid product is collected by filtration, washed, and dried.

Protocol 2: Bioassay for Acaricidal Activity (Two-Spotted Spider Mite)

Materials:

- Test compounds
- Acetone (solvent)
- Triton X-100 (surfactant)
- Distilled water
- Bean leaf discs
- Adult two-spotted spider mites (*Tetranychus urticae*)
- Petri dishes
- Filter paper

Procedure:

- **Preparation of Test Solutions:** Dissolve the test compound in acetone to create a stock solution. Prepare serial dilutions in a solution of distilled water containing a small amount of Triton X-100.
- **Treatment of Leaf Discs:** Dip bean leaf discs into the test solutions for 10-15 seconds and allow them to air dry. Place the dried, treated leaf discs, abaxial side up, on a moistened filter paper in a Petri dish.
- **Infestation:** Transfer 10-15 adult spider mites to each leaf disc.
- **Incubation:** Keep the Petri dishes in a controlled environment (e.g., 25°C, 60% relative humidity, 16:8 L:D photoperiod).
- **Mortality Assessment:** After 48-72 hours, count the number of dead and live mites on each leaf disc. Mites that are unable to move when prodded gently with a fine brush are considered dead.
- **Data Analysis:** Calculate the percentage mortality for each concentration, correcting for control mortality using Abbott's formula. Determine the LC50 value using probit analysis.

Protocol 3: Bioassay for Insecticidal Activity (Cotton Aphid)

Materials:

- Test compounds
- Acetone (solvent)
- Triton X-100 (surfactant)
- Distilled water
- Cotton leaf discs
- Adult apterous cotton aphids (*Aphis gossypii*)

- Petri dishes with an agar layer

Procedure:

- Preparation of Test Solutions: Prepare test solutions as described in Protocol 2.
- Treatment of Leaf Discs: Dip cotton leaf discs in the test solutions and allow them to air dry. Place the treated leaf discs on the agar surface in Petri dishes.
- Infestation: Transfer a cohort of 10-20 adult aphids onto each leaf disc.
- Incubation: Maintain the Petri dishes under controlled environmental conditions.
- Mortality Assessment: Assess mortality after 48-72 hours.
- Data Analysis: Calculate percentage mortality and LC50 values as described in Protocol 2.

Protocol 4: Bioassay for Insecticidal Activity (Sweetpotato Whitefly)

Materials:

- Test compounds
- Acetone (solvent)
- Triton X-100 (surfactant)
- Distilled water
- Cotton plants
- Adult sweetpotato whiteflies (*Bemisia tabaci*)
- Clip cages

Procedure:

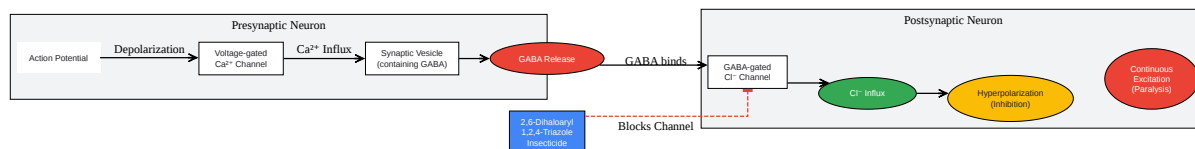
- Preparation of Test Solutions: Prepare test solutions as described in Protocol 2.

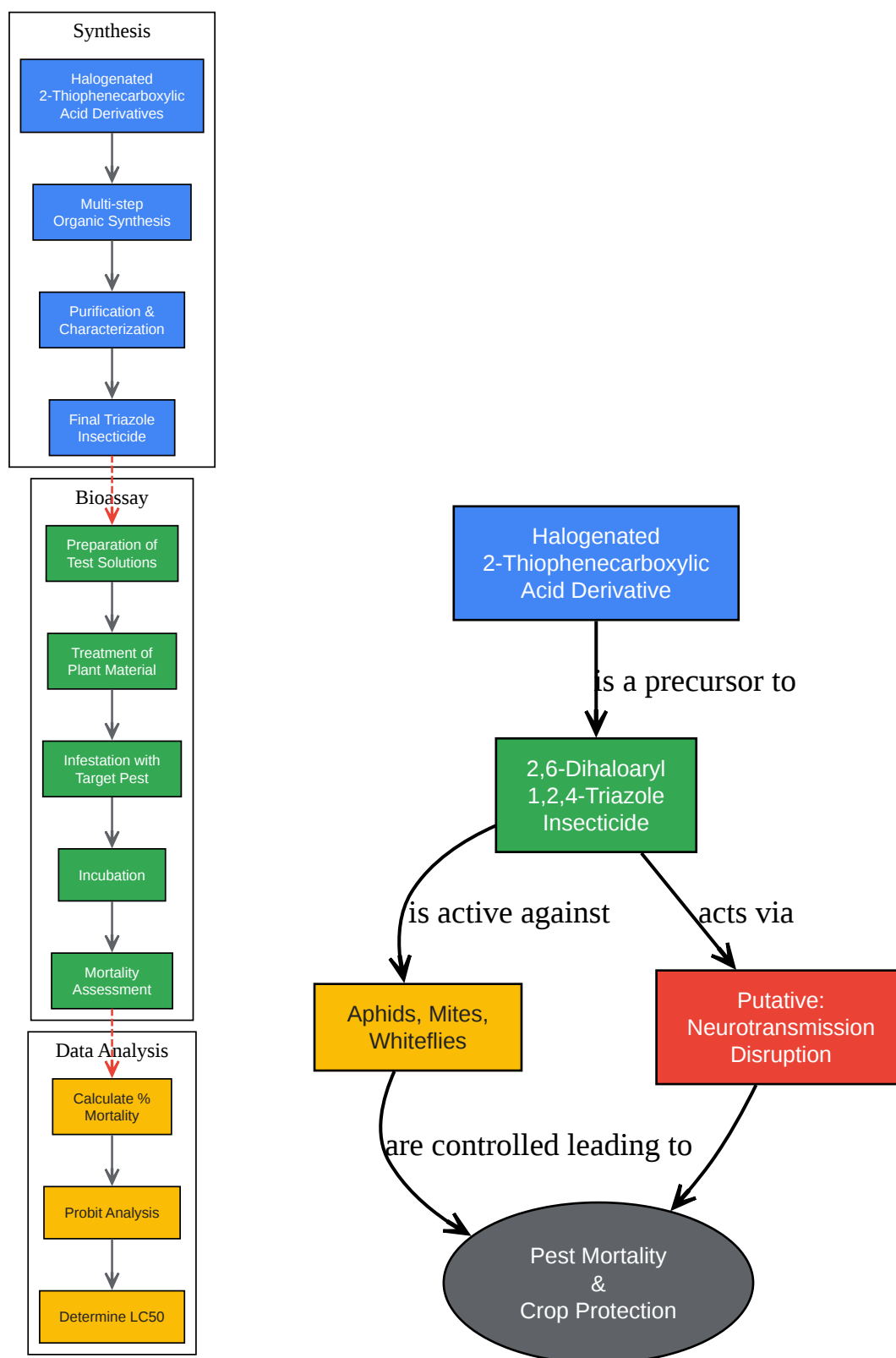
- **Systemic Application:** Apply the test solution to the soil of potted cotton plants.
- **Infestation:** After 24-48 hours to allow for systemic uptake, confine a known number of adult whiteflies (e.g., 15-20) to a leaf on the treated plant using a clip cage.
- **Incubation:** Keep the plants in a controlled environment.
- **Mortality Assessment:** Record mortality at 24, 48, and 72 hours post-infestation.
- **Data Analysis:** Calculate percentage mortality and LC50 values.

Visualizations

Signaling Pathway

The precise mode of action for 2,6-dihaloaryl 1,2,4-triazole insecticides is not definitively established in publicly available literature. However, a plausible mechanism, given their structural similarities to other classes of insecticides and the symptoms observed in intoxicated insects (paralysis), is the disruption of neurotransmission. A potential target is the gamma-aminobutyric acid (GABA)-gated chloride channel, a known target for other insecticides. Blockage of this channel leads to hyperexcitation of the central nervous system. Another possibility is the modulation of ryanodine receptors, similar to diamide insecticides, leading to uncontrolled release of intracellular calcium and muscle dysfunction.





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